

Safe handling and storage procedures for 4-Isopropylthiophenol

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Compound of Interest

Compound Name: 4-Isopropylthiophenol

Cat. No.: B048623

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Technical Support Center: 4-Isopropylthiophenol

This guide provides essential safety information, handling procedures, and storage requirements for **4-Isopropylthiophenol**, tailored for researchers, scientists, and drug development professionals.

Troubleshooting and FAQs

This section addresses common questions and potential issues encountered during the handling and use of **4-Isopropylthiophenol**.

Q1: What are the primary hazards associated with **4-Isopropylthiophenol**?

A1: **4-Isopropylthiophenol** is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or inhaled.[1][2][3][4][5] It causes severe skin burns and serious eye damage.[1][2][3][4][5] It may also cause respiratory irritation.[2] The substance is noted for its strong, unpleasant stench.[2][3]

Q2: What personal protective equipment (PPE) is required when working with **4-Isopropylthiophenol**?

A2: To ensure safety, the following PPE is mandatory:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[1] Ensure that eyewash stations and safety showers are readily accessible.[2]

- Skin Protection: Wear chemical-resistant gloves and protective clothing to prevent skin contact.^{[1][2]}
- Respiratory Protection: Use only in a well-ventilated area or under a chemical fume hood.^{[1][2][3]} If exposure limits are likely to be exceeded, a NIOSH/MSHA approved respirator is necessary.^[2]

Q3: What should I do in case of accidental exposure?

A3: Immediate action is crucial in case of exposure:

- Inhalation: Move the individual to fresh air and keep them in a position comfortable for breathing.^{[1][2]} Seek immediate medical attention.^[1]
- Skin Contact: Immediately remove all contaminated clothing.^{[2][3]} Rinse the affected skin with plenty of water for at least 15 minutes.^[2]
- Eye Contact: Immediately rinse eyes cautiously with water for several minutes.^{[1][2]} Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.^{[1][2]}
- Ingestion: Rinse the mouth with water.^[1] Do NOT induce vomiting.^{[1][2]} Call a physician or poison control center immediately.^[2]

Q4: How should I properly store **4-Isopropylthiophenol**?

A4: Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[1][2][3]} It should be stored in a corrosives area and kept away from incompatible materials such as oxidizing agents.^{[2][3]} The substance is also noted to be air-sensitive.^{[2][3]}

Q5: What are the appropriate procedures for spills and disposal?

A5: In the event of a spill, ensure adequate ventilation and wear appropriate PPE. Absorb the spill with an inert material and collect it in a suitable, closed container for disposal.^{[2][3]} Dispose of the contents and container in accordance with local, regional, and national regulations. Do not allow the chemical to enter drains.^[1]

Quantitative Data Summary

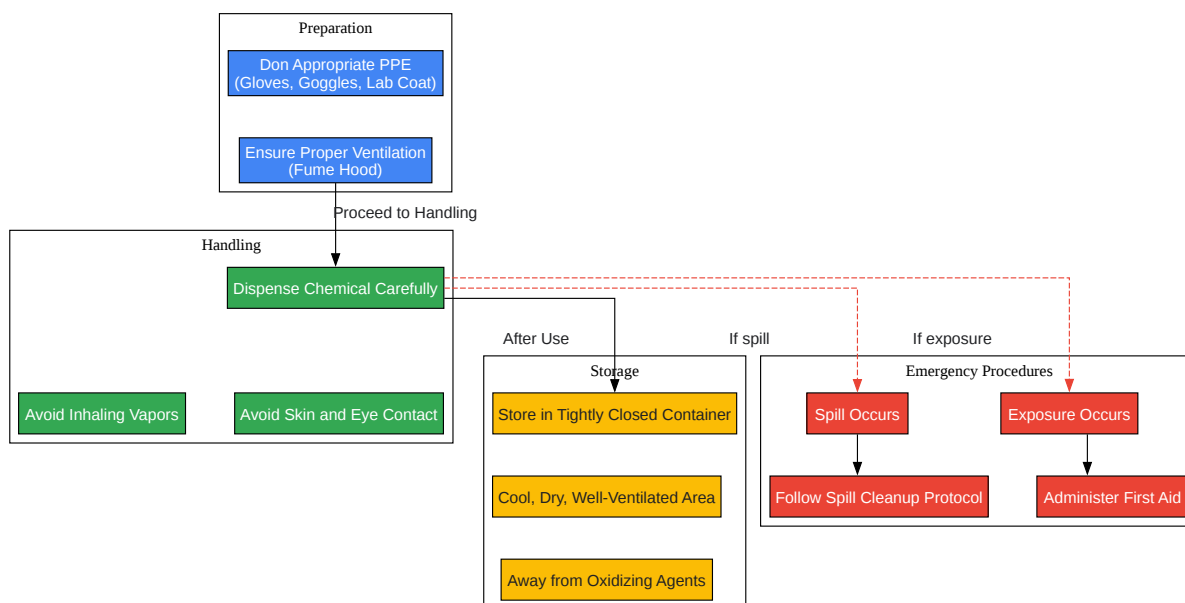
Property	Value	Source
CAS Number	4946-14-9	[2] [3]
Molecular Formula	C9H12S	[3]
Molecular Weight	152.26 g/mol	[6]
Appearance	Colorless to light yellow liquid	[2] [3]
Odor	Stench	[2] [3]
Boiling Point	99-100 °C at 14 mmHg	[2]
Flash Point	106 °C (222.8 °F)	[2]
Density	0.979 g/mL at 25 °C	[1]
Occupational Exposure Limits	No data available	[1]

Experimental Protocols

General Handling Protocol:

- **Preparation:** Before handling, ensure you are wearing the appropriate personal protective equipment (PPE) as detailed in the FAQs. Work should be conducted in a well-ventilated area or a chemical fume hood.
- **Dispensing:** When transferring the liquid, use caution to avoid splashing. Use appropriate tools and equipment to minimize exposure.
- **Post-Handling:** After handling, wash hands and any exposed skin thoroughly.[\[2\]](#) Clean all equipment and the work area to prevent cross-contamination.
- **Waste Disposal:** Dispose of all waste materials, including contaminated PPE, according to institutional and regulatory guidelines.

Visual Workflow for Safe Handling and Storage



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Caption: Workflow for the safe handling and storage of **4-Isopropylthiophenol**.

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